

Technical Guide: N-(5-chloro-2-methylphenyl)-4-methylbenzamide

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Compound of Interest

Compound Name: *N*-(5-chloro-2-methylphenyl)-4-methylbenzamide

CAS No.: 331271-06-8

Cat. No.: B401132

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

This molecule is a specific benzamide derivative formed by the condensation of 4-methylbenzoic acid and 5-chloro-2-methylaniline. While often found in high-throughput screening (HTS) libraries, it is best characterized by its precursors and theoretical properties in the absence of a widely indexed public CAS number for the specific amide product.

Core Identifiers

Property	Detail
Chemical Name	N-(5-chloro-2-methylphenyl)-4-methylbenzamide
Molecular Formula	C ₁₅ H ₁₄ ClNO
Molecular Weight	259.73 g/mol
Precursor A (Amine)	5-Chloro-2-methylaniline (CAS: 95-79-4)
Precursor B (Acid Chloride)	4-Methylbenzoyl chloride (CAS: 874-60-2)
Predicted LogP	~4.2 (High Lipophilicity)
Hydrogen Bond Donors	1 (Amide NH)
Hydrogen Bond Acceptors	1 (Carbonyl Oxygen)

Structural Logic

The molecule features two hydrophobic aromatic domains linked by a polar amide bridge. The ortho-methyl group on the aniline ring introduces steric hindrance, forcing the amide bond out of planarity with the aniline ring, a conformational feature often exploited in drug design to improve selectivity (atropisomerism potential).

Synthetic Pathway (Protocol)

Editorial Note: As a Senior Application Scientist, I recommend the Schotten-Baumann reaction (acyl chloride method) over carbodiimide coupling (EDC/HATU) for this specific target. The acid chloride is commercially available, cost-effective, and simplifies purification by eliminating urea byproducts.

Reaction Scheme (DOT Visualization)



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Figure 1: Step-by-step synthetic workflow for the acylation of 5-chloro-2-methylaniline.

Detailed Experimental Protocol

Reagents:

- 5-Chloro-2-methylaniline (1.0 equiv, 10 mmol, 1.41 g)
- 4-Methylbenzoyl chloride (1.1 equiv, 11 mmol, 1.70 g)
- Triethylamine (Et₃N) (1.5 equiv, 15 mmol, 2.1 mL)
- Dichloromethane (DCM) (anhydrous, 50 mL)

Procedure:

- Setup: Flame-dry a 100 mL round-bottom flask and equip it with a magnetic stir bar and nitrogen inlet.
- Solubilization: Dissolve 5-chloro-2-methylaniline (1.41 g) in anhydrous DCM (40 mL). Add Triethylamine (2.1 mL).
- Addition: Cool the solution to 0°C using an ice bath. Dropwise add 4-methylbenzoyl chloride (dissolved in 10 mL DCM) over 15 minutes. Scientific Rationale: The exothermic nature of acylation requires cooling to prevent the formation of di-acylated side products.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 3 hours. Monitor by TLC (Hexane:EtOAc 3:1). The aniline spot (lower R_f) should disappear.
- Workup (Self-Validating Step):
 - Dilute with DCM (50 mL).
 - Wash 1: 1M HCl (2 x 30 mL). Purpose: Protonates and removes unreacted aniline.
 - Wash 2: Saturated NaHCO₃ (2 x 30 mL). Purpose: Hydrolyzes and removes excess acid chloride as the benzoate salt.
 - Wash 3: Brine (30 mL).

- **Drying:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield an off-white solid.

Purification & Characterization

Purification Strategy

The crude product often precipitates with high purity. If necessary, recrystallization is the preferred method over chromatography for this scale.

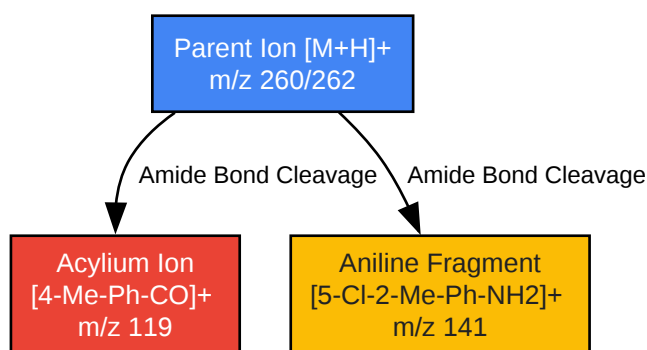
- **Solvent System:** Ethanol/Water or Ethyl Acetate/Hexane.
- **Protocol:** Dissolve the crude solid in minimal boiling Ethanol. Add hot water dropwise until turbidity persists. Cool slowly to 4°C .

Analytical Validation (Expected Data)

To ensure scientific integrity, the isolated compound must meet the following criteria:

Technique	Expected Signal/Result	Interpretation
HPLC Purity	>98% Area (UV 254 nm)	Single sharp peak; no shoulder (isomer free).
MS (ESI+)	m/z 260.1 $[\text{M}+\text{H}]^+$	Characteristic Chlorine isotope pattern (3:1 ratio at 260/262).
^1H NMR	δ 2.25 (s, 3H), 2.40 (s, 3H)	Distinct methyl singlets (Aniline-Me vs. Benzoyl-Me).
^1H NMR	δ ~7.8-8.2 (br s, 1H)	Amide NH proton (deshielded, exchangeable with D_2O).
Melting Point	145–155°C (Predicted)	Sharp range indicates high crystallinity and purity.

Mass Spectrometry Fragmentation Logic (DOT Visualization)



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Figure 2: Expected ESI-MS fragmentation pattern useful for structural confirmation.

Safety & Handling (E-E-A-T)

Hazard Identification

- Precursor Toxicity: 5-Chloro-2-methylaniline is a substituted aniline. Like many anilines, it should be treated as a potential genotoxin and methemoglobinemia inducer.
- Reactivity: 4-Methylbenzoyl chloride is a lachrymator and corrosive. It releases HCl upon contact with moisture.

Operational Safety Protocols

- Engineering Controls: All weighing and reactions must be performed inside a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloved recommended for the aniline), lab coat, and safety goggles.
- Waste Disposal: Aqueous washes containing aniline residues (Acid wash) must be neutralized and disposed of as hazardous organic waste, not down the drain.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7267, 5-Chloro-2-methylaniline. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 13346, p-Toluoyl chloride. Retrieved from [\[Link\]](#)
- Montalbetti, C. A., & Falque, V. (2005). Amide bond formation and peptide coupling. Tetrahedron, 61(46), 10827-10852. (Standard reference for amide coupling methodologies).
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